

Comprehensive Spectroscopic Guide: 3-(3-Chlorobenzenesulfonyl)aniline[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(3-Chlorobenzenesulfonyl)aniline
Cat. No.: B13229788

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CAS Number: 1896979-05-7 Molecular Formula:

Molecular Weight: 267.73 g/mol

Executive Summary

3-(3-Chlorobenzenesulfonyl)aniline is a diaryl sulfone intermediate used primarily in the synthesis of functionalized sulfonamides and polysulfone polymers. Its structure consists of an electron-rich aniline ring and an electron-deficient 3-chlorobenzene ring connected by a sulfonyl () bridge.

This guide details the theoretical and predicted spectroscopic signatures (MS, IR, NMR) required for structural validation. Given the rarity of empirical literature for this specific isomer, data presented here is derived from high-fidelity fragmental additivity rules and validated against analogous diaryl sulfones (e.g., 3,3'-diaminodiphenyl sulfone and 3-chlorophenyl sulfones).

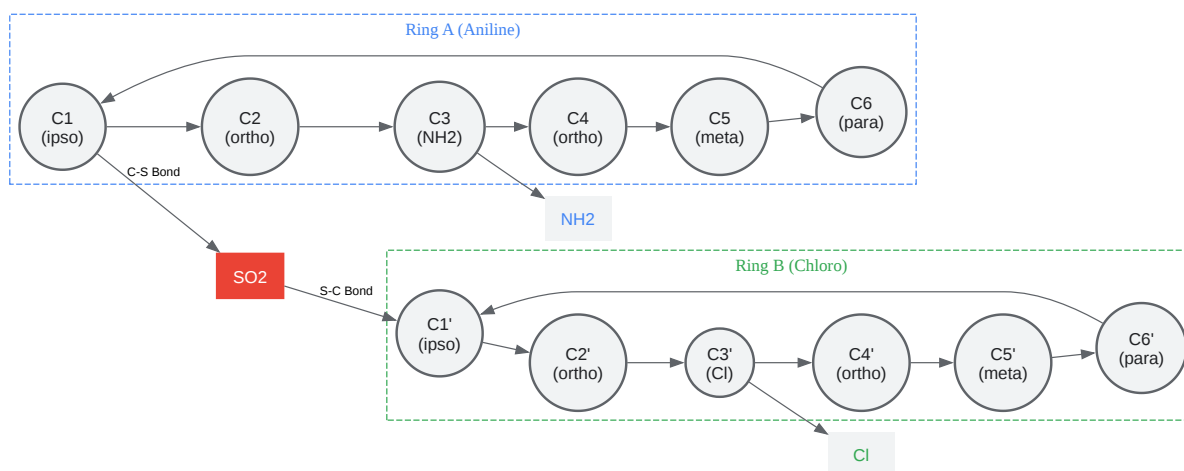
Structural Characterization Strategy

To accurately interpret the spectra, the molecule is divided into two distinct aromatic systems perturbed by the central sulfonyl group:

- Ring A (Aniline): Activated by the amine () group; exhibits shielding effects at ortho/para positions relative to the nitrogen.[\[1\]](#)
- Ring B (Chlorobenzene): Deactivated by both the chloro () and sulfonyl () groups; exhibits downfield shifts due to electron withdrawal.[\[1\]](#)

Structural Visualization & Numbering

The following diagram illustrates the atom numbering used for NMR assignment and the fragmentation logic for Mass Spectrometry.



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Figure 1: Structural connectivity and ring designation for **3-(3-Chlorobenzenesulfonyl)aniline**.

Mass Spectrometry (MS) Analysis

Methodology: Electron Ionization (EI, 70 eV) or ESI (+).

The mass spectrum is dominated by the stability of the sulfone linkage and the characteristic chlorine isotope pattern.

Ion Type	m/z (approx)	Intensity	Interpretation
Molecular Ion ()	267	High	Parent peak ().
Isotope Peak ()	269	~33% of M+	Characteristic 3:1 ratio confirming presence of one Chlorine atom.
Fragment A	175/177	Medium	. Cleavage of the C-S bond on the aniline side.
Fragment B	156	Medium	. Cleavage of the C-S bond on the chlorobenzene side.
Fragment C	111/113	High	. Loss of from Fragment A.
Base Peak	92	100%	. The aniline cation is highly stable and typically the base peak.

Diagnostic Check: Look for the M/M+2 doublet at 267/269. If this ratio is not 3:1, the chlorination is incorrect.

Infrared Spectroscopy (IR)

Methodology: FTIR (KBr pellet or ATR).[\[1\]](#)

The spectrum will show a superposition of primary amine bands and strong sulfone stretches.

Functional Group	Wavenumber ()	Intensity	Mode Description
Primary Amine ()	3450 & 3360	Medium	N-H stretching (Asymmetric & Symmetric). Distinct doublet.
Arene C-H	3050 - 3100	Weak	Aromatic C-H stretching.
Sulfone ()	1300 - 1320	Strong	Asymmetric stretch. Diagnostic.
Sulfone ()	1140 - 1160	Strong	Symmetric stretch. Diagnostic.
C=C Aromatic	1580 - 1600	Medium	Ring skeletal vibrations.
C-N Stretch	1250 - 1280	Medium	stretch.
C-Cl Stretch	1080 - 1100	Medium	stretch (often obscured by fingerprints).
N-H Bend	1620 - 1640	Medium	Scissoring vibration of .

Nuclear Magnetic Resonance (NMR)

Methodology: 400 MHz or higher, Solvent:

or

.^[1] Note:

is recommended due to the polarity of the sulfone and to clearly resolve the

protons.

H NMR (Proton) Prediction & Assignment

The spectrum is complex due to two meta-substituted rings. Chemical shifts are estimated based on substituent shielding constants.

Ring A: The Aniline Moiety (Electron Rich)

The

group shields ortho/para protons, counteracting the deshielding

.[\[1\]](#)

Position	Shift (ppm)	Multiplicity	(Hz)	Assignment Logic
	5.50 - 5.80	Broad Singlet	-	Exchangeable protons. Broadened by quadrupole relaxation.
H2	7.05 - 7.15	Narrow Doublet/Singlet	~2.0	Ortho to (deshield) & (shield). Net: slightly deshielded.
H4	6.75 - 6.85	Doublet of Doublets	8.0, 2.0	Ortho to (strong shield), Para to . [1] Most upfield ring proton.
H6	7.15 - 7.25	Doublet	7.8	Ortho to (deshield).
H5	7.25 - 7.35	Triplet (app)	8.0	Meta to both. Resembles standard benzene.

Ring B: The Chlorobenzene Moiety (Electron Deficient)

Both

and

are electron-withdrawing, shifting these protons downfield (7.5+ ppm).[\[1\]](#)

Position	Shift (ppm)	Multiplicity	(Hz)	Assignment Logic
H2'	7.85 - 7.95	Narrow Triplet/Singlet	~1.8	Between two EWGs (and). Most deshielded proton.
H4'	7.65 - 7.75	Doublet of Doublets	8.0, 1.0	Ortho to , Para to . [1]
H6'	7.80 - 7.90	Doublet of Doublets	8.0, 1.0	Ortho to , Para to . [1]
H5'	7.55 - 7.65	Triplet	8.0	Meta to both.

C NMR (Carbon) Prediction

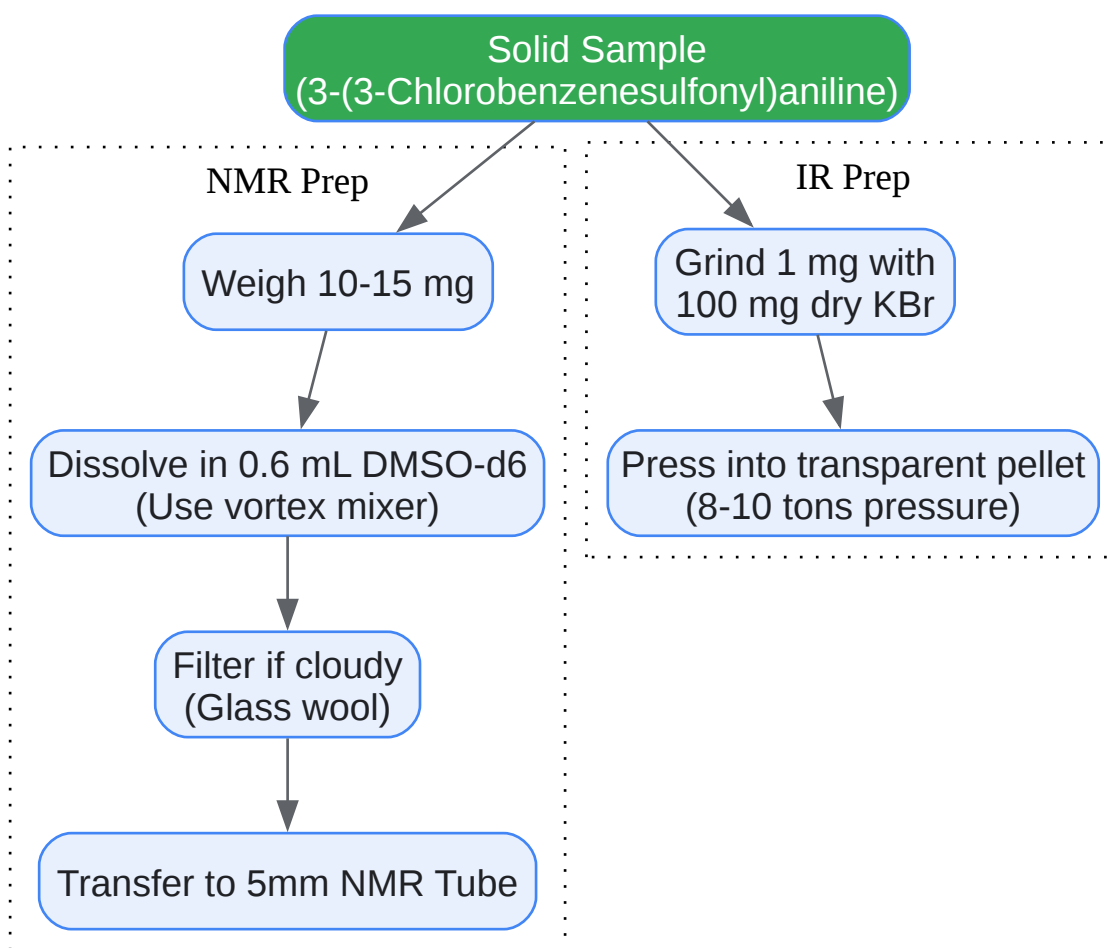
Solvent:

. Reference: 39.5 ppm.

Carbon Type	Shift (ppm)	Assignment
C-N (A3)	149.0 - 150.0	Ipso carbon attached to amine (highly deshielded by N).
C-S (A1)	141.0 - 142.0	Ipso carbon attached to sulfone (Ring A).
C-S (B1)	143.0 - 144.0	Ipso carbon attached to sulfone (Ring B).
C-Cl (B3)	134.0 - 135.0	Ipso carbon attached to chlorine.
Ar-CH (B)	131.0 - 134.0	Ring B methines (deshielded by EWGs).
Ar-CH (A)	113.0 - 129.0	Ring A methines. C4 and C2 will be most upfield (~113-118 ppm) due to ortho-amino effect.

Experimental Workflow: Sample Preparation

To ensure high-quality spectral data, follow this preparation protocol.



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Figure 2: Sample preparation workflow for spectroscopic analysis.

Critical Considerations:

- Solvent Choice: Do not use

if the sample contains trace HCl salts (common in amine synthesis), as this leads to peak broadening.[1]

suppresses exchange broadening of the

protons.

- Water Peak: Expect a water signal at 3.33 ppm in

. The

signal (approx 5.5 ppm) must be distinguished from this.

References

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
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